

An In-Depth Technical Guide to CAS 1391026-60-0: A Chemical Intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	<i>N</i> -Boc-1-bromo-2-methyl-2-propanamine
CAS No.:	1391026-60-0
Cat. No.:	B1470930

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

CAS number 1391026-60-0 identifies the chemical compound tert-butyl (1-bromo-2-methylpropan-2-yl)carbamate. This document serves as a comprehensive technical guide, consolidating available data on its chemical properties and primary applications. It is important to note at the outset that, based on extensive review of publicly available scientific literature and chemical databases, this compound is utilized as a chemical intermediate in organic synthesis. There is currently no documented evidence of its use as a therapeutic agent or any inherent biological or pharmacological activity. Therefore, this guide will focus on its chemical characteristics and synthetic utility rather than biological applications, which are not supported by current knowledge.

Core Physicochemical Properties

A summary of the key physicochemical properties of tert-butyl (1-bromo-2-methylpropan-2-yl)carbamate is presented below. This data is essential for its handling, storage, and application

in synthetic chemistry.

Property	Value	Reference(s)
Chemical Name	tert-butyl (1-bromo-2-methylpropan-2-yl)carbamate	[1][2][3]
CAS Number	1391026-60-0	[1][2][3]
Molecular Formula	C ₉ H ₁₈ BrNO ₂	[1][2][3]
Molecular Weight	252.15 g/mol	[1][2][3]
Physical Form	White solid	[1]
Purity	Typically ≥97%	[1]
Storage Temperature	0-8 °C or under -20°C in an inert atmosphere	[1][4]
SMILES Code	<chem>CC(NC(OC(C)(C)C)=O)(C)CBr</chem>	[2]
InChI Key	CLUAIOIWMMSXCAI-UHFFFAOYSA-N	[1][2]

Chemical Structure and Synthesis

The structure of tert-butyl (1-bromo-2-methylpropan-2-yl)carbamate features a carbamate functional group with a tert-butyl protecting group on the nitrogen atom, and a bromine atom on a neopentyl-like scaffold. This combination of a protected amine and a reactive alkyl halide makes it a useful building block in organic synthesis.

Diagram: Molecular Structure of tert-butyl (1-bromo-2-methylpropan-2-yl)carbamate

Caption: 2D representation of CAS 1391026-60-0.

While specific, detailed synthetic protocols for tert-butyl (1-bromo-2-methylpropan-2-yl)carbamate are proprietary to chemical suppliers, its structure suggests a likely synthetic pathway involving the bromination of a corresponding alcohol precursor, which is itself derived from an amino alcohol protected with a tert-butoxycarbonyl (Boc) group. The Boc protecting

group is standard in organic synthesis for its stability in various reaction conditions and its ease of removal under acidic conditions.

Applications in Organic Synthesis

As a bifunctional molecule, tert-butyl (1-bromo-2-methylpropan-2-yl)carbamate serves as a versatile building block.[5] The presence of a bromine atom allows for nucleophilic substitution reactions, while the Boc-protected amine can be deprotected to reveal a primary amine for subsequent reactions such as amidation or alkylation. This dual functionality allows for the stepwise construction of more complex molecules.[5]

Carbamate-containing compounds, in general, are widely used in medicinal chemistry. The carbamate group can act as a stable bioisostere for amide or ester bonds, and the Boc protecting group is a cornerstone of peptide and complex molecule synthesis. While this specific compound is an intermediate, it could potentially be used in the synthesis of more complex molecules that may have biological activity. However, no such applications for CAS 1391026-60-0 have been documented in the public domain.

Absence of Biological and Pharmacological Data

A thorough search of scientific databases and literature reveals a lack of information on the biological properties of tert-butyl (1-bromo-2-methylpropan-2-yl)carbamate. Specifically, there is no available data on:

- **Mechanism of Action:** The compound has not been identified as having any specific biological target or mechanism of action.
- **Pharmacological Activity:** There are no reports of this compound being tested for any pharmacological effects, such as enzyme inhibition, receptor binding, or cellular responses.
- **Preclinical or Clinical Studies:** The compound is not listed in any preclinical or clinical trial databases.
- **Signaling Pathway Modulation:** There is no evidence to suggest that this compound modulates any known biological signaling pathways.

- Potency Data (IC₅₀/EC₅₀): No potency values have been published, which is consistent with its role as a chemical intermediate rather than a bioactive compound.

Given this absence of biological data, it is not possible to provide experimental protocols for cell-based assays or in vivo studies, as the scientific premise for such experiments is currently non-existent.

Safety and Handling

Based on supplier safety data sheets, tert-butyl (1-bromo-2-methylpropan-2-yl)carbamate is associated with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[1]

Standard laboratory personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS) from your supplier.

Conclusion

In summary, CAS number 1391026-60-0, or tert-butyl (1-bromo-2-methylpropan-2-yl)carbamate, is a chemical intermediate with utility in organic synthesis. Its value lies in its bifunctional nature as a Boc-protected amine and an alkyl bromide. For researchers and drug development professionals, it is crucial to understand that this compound is a building block and not a bioactive agent. All available evidence points to its use in the construction of other molecules, and there is no indication of any inherent pharmacological properties. Therefore, its application should be considered strictly within the realm of synthetic chemistry.

References

- Ark Pharm, Inc. **N-BOC-1-BROMO-2-METHYL-2-PROPANAMINE** | 1391026-60-0. Available from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. 1391026-60-0|tert-Butyl \(1-bromo-2-methylpropan-2-yl\)carbamate|BLD Pharm \[bldpharm.com\]](#)
- [3. Buy tert-Butyl \(4-bromo-1,2-dihydronaphthalen-1-yl\)\(methyl\)carbamate \(EVT-13235811\) \[evitachem.com\]](#)
- [4. US7432391B2 - Process for the production of tert-butyl N-\(2-bromoethyl\)carbamate - Google Patents \[patents.google.com\]](#)
- [5. Carbamate Group as Structural Motif in Drugs: A Review of Carbamate Derivatives used as Therapeutic Agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[An In-Depth Technical Guide to CAS 1391026-60-0: A Chemical Intermediate\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1470930/docs#an-in-depth-technical-guide-to-cas-1391026-60-0-a-chemical-intermediate\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)